

# Application Note: Quantitative Analysis of Darifenacin Impurities in Active Pharmaceutical Ingredient (API)

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## Compound of Interest

Compound Name: *Darifenacin Impurity*

CAS No.: *1048979-09-4*

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## Introduction

Darifenacin is a potent and selective muscarinic M3 receptor antagonist used for the treatment of overactive bladder.<sup>[1][2]</sup> The control of impurities in the active pharmaceutical ingredient (API) is a critical aspect of drug development and manufacturing, directly impacting the safety and efficacy of the final drug product.<sup>[2][3]</sup> Regulatory bodies, such as those following the International Council for Harmonisation (ICH) guidelines, mandate the identification, quantification, and control of impurities.<sup>[2][4]</sup> This application note provides a comprehensive guide for the quantitative analysis of process-related and degradation impurities in Darifenacin API, employing a validated stability-indicating High-Performance Liquid Chromatography (HPLC) method.

## The Importance of Impurity Profiling

Impurity profiling is the identification and quantification of all potential and actual impurities in a drug substance. These impurities can originate from various sources, including the synthetic route (starting materials, by-products, intermediates), degradation of the API, or reactions with

excipients.[4][5] Even at low levels, certain impurities can have undesirable pharmacological or toxicological effects. Therefore, a robust and validated analytical method is essential to ensure the purity and safety of the API.

## Darifenacin Impurity Profile

Understanding the potential impurities is the first step in developing a suitable analytical method. Impurities in Darifenacin can be broadly categorized into process-related impurities and degradation products.

### Process-Related Impurities

These impurities are formed during the synthesis of Darifenacin.[1][2] The manufacturing process can sometimes lead to the formation of several known impurities.[6] Some of the reported process-related impurities include:

- Darifenacin Acid: Formed by the hydrolysis of the amide group.[1][2]
- Darifenacin Desnitrile: An intermediate or by-product from the synthesis.[1][2]
- Darifenacin Vinyl Phenol: A potential by-product from the manufacturing process.[1][2]
- Darifenacin Ether: Another potential process-related impurity.[1][2]
- Dimer Impurities: Can form due to over-reaction during the final synthesis step.[5]

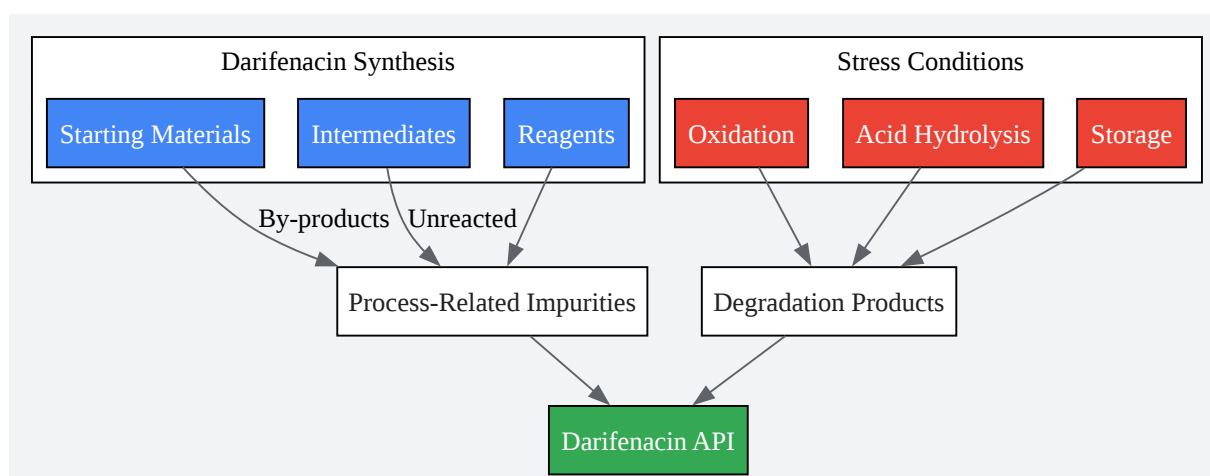
### Degradation Products

Forced degradation studies are crucial to identify the likely degradation products that may form under storage or stress conditions.[7][8] Darifenacin has been found to be susceptible to oxidative degradation.[1][7][8] Significant degradation has also been observed under acidic hydrolysis conditions.[9] Some identified degradation products include:

- 2-{1-[2-(2,3-dihydrobenzofuran-5-yl)-2-oxo-ethyl]-pyrrolidin-3-yl}-2,2-diphenylacetamide (Imp-A)[7]
- 2-[1-(2-benzofuran-5-yl-ethyl)-pyrrolidin-3-yl]-2,2-diphenylacetamide (Imp-B)[7]

- 2-{1-[2-(2,3-dihydrobenzofuran-5-yl)-ethyl]-1-oxy-pyrrolidin-3-yl}-2,2-diphenylacetamide (Imp-C) (N-oxide, an oxidative degradant)[7]
- 2-{1-[2-(7-bromo-2,3-dihydrobenzofuran-5-yl)-ethyl]-pyrrolidin-3-yl}-2,2-diphenylacetamide (Imp-D)[7]

The following diagram illustrates the relationship between the manufacturing process, storage conditions, and the generation of different types of impurities.



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Caption: Origin of Darifenacin Impurities.

## Quantitative Analysis by Stability-Indicating HPLC Method

A stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method is recommended for the accurate quantification of Darifenacin and its impurities.[9] This method should be able to separate all known impurities from the main peak and from each other.

## Principle of the Method

The method utilizes a C8 stationary phase and a mobile phase consisting of an aqueous buffer and an organic modifier in an isocratic elution mode.<sup>[9]</sup> The separation is based on the differential partitioning of the analytes between the stationary and mobile phases. The analytes are detected using a photodiode array (PDA) detector, which allows for the monitoring of multiple wavelengths and can aid in peak purity assessment.<sup>[9]</sup>

## Recommended Chromatographic Conditions

The following conditions have been shown to be effective for the separation of Darifenacin and its impurities.

| Parameter            | Condition                                                                                                         |
|----------------------|-------------------------------------------------------------------------------------------------------------------|
| Column               | Prodigy C8 (250 x 4.6 mm, 5 µm) or equivalent <sup>[9]</sup>                                                      |
| Mobile Phase         | 0.05 M Ammonium Acetate (pH 7.2 with ammonia) : Methanol (containing 36% Acetonitrile) (35:65 v/v) <sup>[9]</sup> |
| Flow Rate            | 1.0 mL/min <sup>[9]</sup>                                                                                         |
| Column Temperature   | 25°C <sup>[9]</sup>                                                                                               |
| Detection Wavelength | 215 nm <sup>[9]</sup>                                                                                             |
| Injection Volume     | 10 µL                                                                                                             |
| Run Time             | Approximately 30 minutes                                                                                          |

Note: These conditions may require optimization based on the specific instrument and column used.

## Experimental Protocol

### 3.3.1. Reagents and Materials

- Darifenacin Hydrobromide Reference Standard
- Known Impurity Reference Standards (if available)

- Ammonium Acetate (HPLC grade)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Ammonia solution
- Water (HPLC grade)

### 3.3.2. Preparation of Solutions

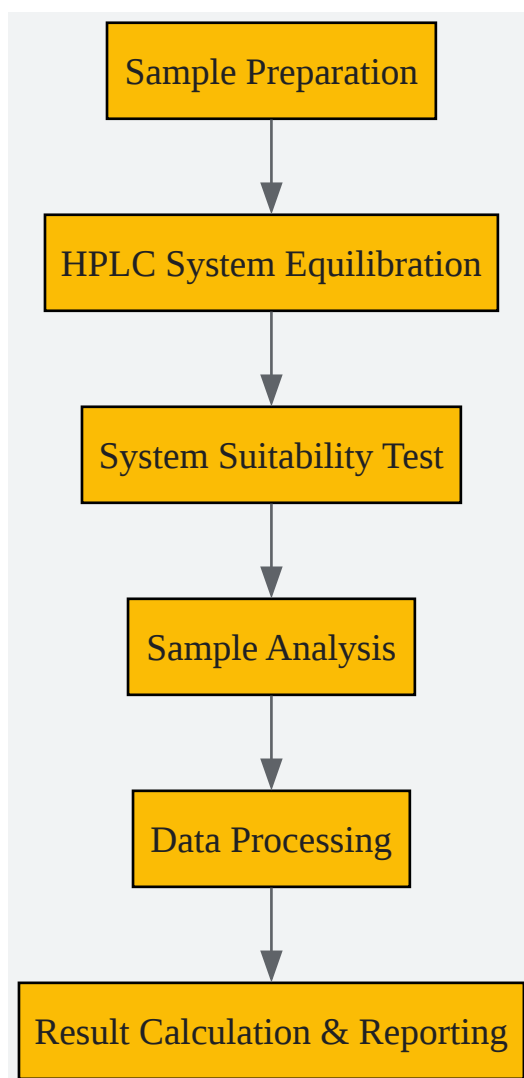
- Mobile Phase: Prepare a 0.05 M solution of ammonium acetate in water and adjust the pH to 7.2 with ammonia solution. Prepare the organic phase by mixing methanol and acetonitrile in the specified ratio. Filter and degas both solutions before use.
- Diluent: A mixture of mobile phase components is typically used as the diluent.
- Standard Solution: Accurately weigh and dissolve an appropriate amount of Darifenacin Hydrobromide Reference Standard in the diluent to obtain a known concentration (e.g., 100 µg/mL).
- Impurity Standard Stock Solution: If available, prepare a stock solution containing a mixture of all known impurities at a suitable concentration (e.g., 10 µg/mL each).
- Sample Solution: Accurately weigh and dissolve about 25 mg of the Darifenacin API sample in the diluent in a 25 mL volumetric flask. Dilute to volume to obtain a concentration of approximately 1 mg/mL.

### 3.3.3. Chromatographic Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the diluent (blank) to ensure no interfering peaks are present.
- Inject the standard solution in replicate (e.g., n=5) to check for system suitability.
- Inject the sample solution.

- If available, inject the impurity standard solution to confirm the retention times of the impurities.

The following diagram outlines the analytical workflow for the quantitative analysis of Darifenacin impurities.



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Caption: HPLC Analysis Workflow.

## Method Validation

The analytical method must be validated according to ICH guidelines to ensure its suitability for its intended purpose.[10][11] The validation should include the following parameters:

## Specificity

Specificity is the ability to assess the analyte unequivocally in the presence of components that may be expected to be present. This is demonstrated by the separation of the main peak from all known impurities and any degradation products. Peak purity analysis using a PDA detector can further confirm the specificity.

## Linearity

The linearity of the method should be established across a range of concentrations. For Darifenacin, a linearity range of 10-100 µg/mL has been reported.<sup>[10]</sup> For impurities, the range should cover from the reporting threshold to 120% of the specification limit. A correlation coefficient ( $r^2$ ) of >0.99 is generally considered acceptable.<sup>[7]</sup>

## Accuracy

Accuracy is the closeness of the test results to the true value. It should be determined by recovery studies, where known amounts of impurities are spiked into the sample. Recovery values between 80% and 120% are typically acceptable. Studies have shown accuracy for Darifenacin impurities with recovery between 86.6% and 106.7%.<sup>[1][7]</sup>

## Precision

Precision is the degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. It is assessed at two levels: repeatability (intra-day precision) and intermediate precision (inter-day precision). The relative standard deviation (RSD) should be within acceptable limits (typically <10% for impurities).

## Limit of Detection (LOD) and Limit of Quantitation (LOQ)

LOD is the lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value. LOQ is the lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy. These are crucial for quantifying impurities at low levels.

## Robustness

Robustness is a measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters (e.g., pH of the mobile phase, column temperature, flow rate). This provides an indication of its reliability during normal usage.

## System Suitability

System suitability tests are an integral part of the analytical procedure. They are used to verify that the chromatographic system is adequate for the intended analysis. Key parameters include:

| Parameter                    | Acceptance Criteria            |
|------------------------------|--------------------------------|
| Tailing Factor (Asymmetry)   | $\leq 2.0$                     |
| Theoretical Plates (N)       | $> 2000$                       |
| %RSD of replicate injections | $\leq 2.0\%$ for the main peak |

## Data Analysis and Reporting

### Calculation of Impurity Content

The percentage of each impurity is calculated using the following formula, assuming the response factor of the impurity is the same as that of Darifenacin:

$$\% \text{ Impurity} = (\text{Area}_{\text{impurity}} / \text{Area}_{\text{Darifenacin}}) \times 100$$

If the response factor of an impurity is known to be different, a correction factor should be applied.

## Reporting Thresholds

According to ICH Q3A guidelines, the reporting threshold for impurities is based on the maximum daily dose of the drug.<sup>[4][12]</sup> For Darifenacin, with a typical maximum daily dose of 15 mg, the following thresholds apply:

| Threshold                | Limit |
|--------------------------|-------|
| Reporting Threshold      | 0.05% |
| Identification Threshold | 0.10% |
| Qualification Threshold  | 0.15% |

Results for impurities should be reported to two decimal places when below 1.0%.[\[4\]](#)

## Conclusion

This application note provides a detailed framework for the quantitative analysis of impurities in Darifenacin API using a validated, stability-indicating HPLC method. The described methodology, when properly implemented and validated, will ensure the reliable and accurate determination of impurities, thereby contributing to the overall quality, safety, and efficacy of the drug substance. Adherence to regulatory guidelines, such as those from the ICH, is paramount throughout the method development, validation, and routine analysis processes.

## References

- Synthesis and characterization of novel and potential impurities of darifenacin, a potent muscarinic m3 receptor antagonist. (2020). ResearchGate. [\[Link\]](#)
- Thomas, S., et al. (2012). Identification and structural elucidation of two process impurities and stress degradants in darifenacin hydrobromide active pharmaceutical ingredient by LC-ESI/MSn. Analyst, 137(5), 1239-1250. [\[Link\]](#)
- Shinde, V. (2023). Delving into Darifenacin: Analyzing Impurities and Understanding Pharmacological Properties. Veeprho. [\[Link\]](#)
- Srinivas, K., et al. (2009). SYNTHESIS AND CHARACTERIZATION OF NOVEL AND POTENTIAL IMPURITIES OF DARIFENACIN, A POTENT MUSCARINIC M3 RECEPTOR ANTAGONIST. RASAYAN Journal of Chemistry, 2(1), 151-155.
- Alwan, R. M., & Rajab, N. A. (2022). Preparation and In-vitro Evaluation of Darifenacin HBr as Nanoparticles Prepared as Nanosuspension. International Journal of Pharmaceutical Quality Assurance, 13(1), 1-8.

- ICH. (2006). ICH Harmonised Tripartite Guideline: Impurities in New Drug Substances Q3A(R2). [\[Link\]](#)
- Development and validation of RP-HPLC method for the determination of Darifenacin Hydrobromide in bulk drug and pharmaceutical dosage form. (2011). ResearchGate. [\[Link\]](#)
- Bioanalytical method development and validation of Darifenacin in Human Plasma by LC-MS/MS and its application in Bioequivalence studies. (2012). ResearchGate. [\[Link\]](#)
- Nazeerunnisa, M., Garikapati, L., & Bethanabhatla, S. (2014). Development and Validation of a Stability-Indicating RP-HPLC Method for Determination of Darifenacin Hydrobromide in Bulk Drugs. American Journal of Analytical Chemistry, 5(17), 1239-1248. [\[Link\]](#)
- Identification and structural elucidation of two process impurities and stress degradants in darifenacin hydrobromide active pharmaceutical ingredient by LC-ESI/MSn. (2012). ResearchGate. [\[Link\]](#)
- Process for Preparation of Darifenacin and Intermediates Used in the Process. (2011).
- Vasantha, M., et al. (2016). Development of Impurity Profiling Methods Using Modern Analytical Techniques. Critical Reviews in Analytical Chemistry, 46(6), 485-499. [\[Link\]](#)
- ICH. (2006). ICH Harmonised Tripartite Guideline: Impurities in New Drug Products Q3B(R2).
- EMA. (2006). ICH Topic Q 3 B (R2) Impurities in New Drug Products. [\[Link\]](#)
- Patcha, V. K., et al. (2017). Development and Validation of HPLC Method for Determination of Potential Genotoxic Impurities in Darifenacin Hydrobromide Drug Substance. International Journal of Pharmaceutical and Phytopharmacological Research, 7(1), 1-7.
- Impurity guidelines in drug development under ICH Q3. (2023). AMSbiopharma. [\[Link\]](#)
- Murthy, M. V., et al. (2009). A stereoselective, stability indicating validated LC-assay method for the separation and quantification of darifenacin and its. Trade Science Inc.
- IKEV. (n.d.). ICH Q3B(R) Guideline Impurities in New Drug Products.

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- 4. [database.ich.org](https://database.ich.org) [[database.ich.org](https://database.ich.org)]
- 5. [tandfonline.com](https://tandfonline.com) [[tandfonline.com](https://tandfonline.com)]
- 6. US20110144354A1 - Process for Preparation of Darifenacin and Intermediates Used in the Process - Google Patents [[patents.google.com](https://patents.google.com)]
- 7. Identification and structural elucidation of two process impurities and stress degradants in darifenacin hydrobromide active pharmaceutical ingredient by LC-ESI/MSn - Analyst (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 8. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 9. Development and Validation of a Stability-Indicating RP-HPLC Method for Determination of Darifenacin Hydrobromide in Bulk Drugs [[scirp.org](https://scirp.org)]
- 10. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 11. [tsijournals.com](https://tsijournals.com) [[tsijournals.com](https://tsijournals.com)]
- 12. Impurity guidelines in drug development under ICH Q3 | AMSbiopharma [[amsbiopharma.com](https://amsbiopharma.com)]
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